

# Commercial Suppliers and Technical Guide for Fulvestrant-9-sulfone-d3 in Research

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## Compound of Interest

Compound Name: Fulvestrant-9-sulfone-d3

Cat. No.: B15598894

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and technical specifications of **Fulvestrant-9-sulfone-d3**, a deuterated analog of a metabolite of Fulvestrant. This guide is intended for researchers in pharmacology, drug metabolism, and bioanalytical sciences who require a stable isotope-labeled internal standard for the accurate quantification of Fulvestrant and its metabolites.

## Introduction to Fulvestrant and its Metabolites

Fulvestrant is a selective estrogen receptor degrader (SERD) used in the treatment of hormone receptor (HR)-positive metastatic breast cancer.[1][2] It functions by binding to the estrogen receptor (ER), inducing a conformational change that leads to the receptor's degradation through the ubiquitin-proteasome pathway.[1] This dual action of receptor blockade and degradation effectively inhibits estrogen-mediated signaling pathways that drive the proliferation of certain breast cancer cells.[1][2] Fulvestrant-9-sulfone is a known metabolite of Fulvestrant.[3] The deuterated form, **Fulvestrant-9-sulfone-d3**, serves as an ideal internal standard for bioanalytical studies due to its similar chemical and physical properties to the unlabeled analyte, but with a distinct mass, allowing for precise quantification using mass spectrometry.[4]

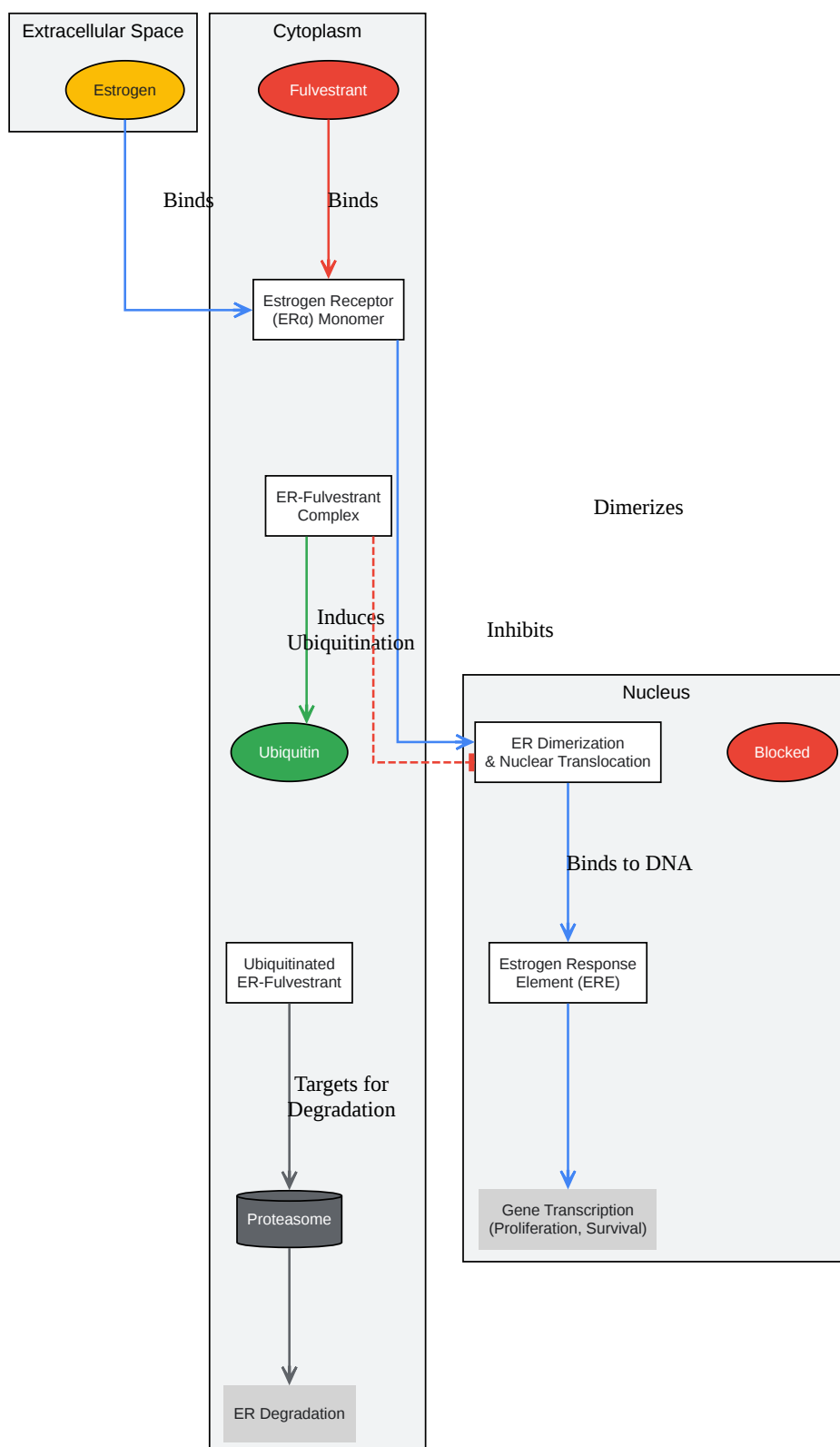
## Commercial Suppliers of Fulvestrant-9-sulfone-d3

Several commercial suppliers offer **Fulvestrant-9-sulfone-d3** for research purposes. The following table summarizes the product offerings and technical data from various vendors.

Supplier	Catalog Number	Molecular Formula	Molecular Weight ( g/mol )	Purity	Isotopic Enrichment	CAS Number (Unlabeled)
Simson Pharma Limited	F250020	C32H44D3F5O4S	625.79	Certificate of Analysis provided	Not specified	Not Available
MedChem Express	HY-146485S	C32H44D3F5O4S	625.79	Not specified	Not specified	Not Available
ESS Chem Co.	ESS0158	C32H44D3F5O4S	625.79	99.4% by HPLC[5]	>98% atom D[5]	98008-06-1[5]
Biomol (distributor for ESS)	ESS0158	C32H44F5O4SD3	625.8	Not specified	Not specified	98008-06-1[6]
Acanthus Research	ACA-160910-0004	C32H44D3F5O4S	Not specified	Not specified	Not specified	98008-06-1
Pharmaffiliates	PA STI 089294	C32H44D3F5O4S	625.79	Not specified	Not specified	Not Available

## Mechanism of Action of Fulvestrant (Parent Compound)

The biological activity of **Fulvestrant-9-sulfone-d3** is not its primary application; rather, its utility lies in its use as an analytical standard. The relevant biological pathway is that of its parent compound, Fulvestrant. Fulvestrant exerts its therapeutic effect by disrupting the estrogen receptor signaling pathway. The following diagram illustrates this mechanism.



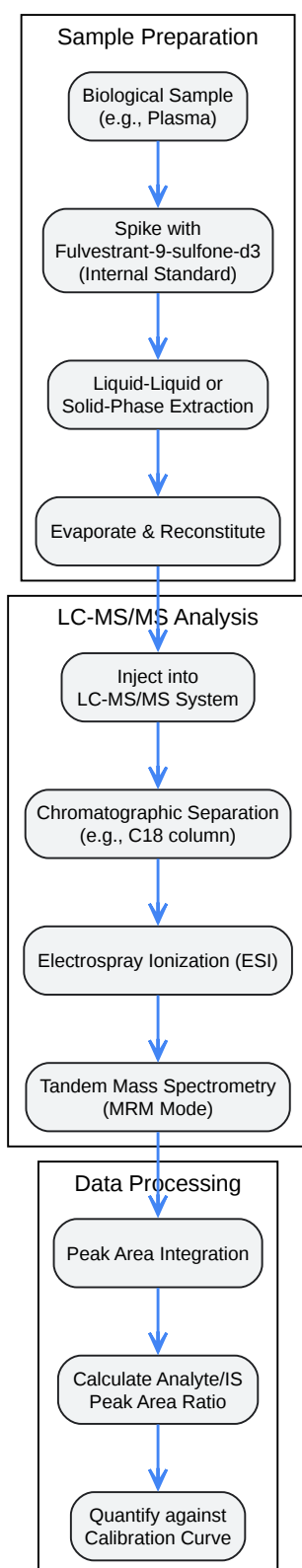
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Mechanism of action of Fulvestrant.

## Experimental Protocols: Use as an Internal Standard in LC-MS/MS

**Fulvestrant-9-sulfone-d3** is primarily used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays for the quantification of Fulvestrant and its metabolites in biological matrices such as plasma.<sup>[7][8]</sup> The following provides a generalized experimental workflow for such an application.

### Experimental Workflow



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Workflow for quantification using an internal standard.

## Detailed Methodology

While specific parameters will need to be optimized for individual assays and instrumentation, the following provides a representative protocol based on published methods.[7][8]

### 1. Preparation of Stock and Working Solutions:

- Prepare a stock solution of **Fulvestrant-9-sulfone-d3** in a suitable organic solvent (e.g., methanol or acetonitrile) at a concentration of approximately 500 µg/mL.
- From the stock solution, prepare a working solution of the internal standard at a concentration of 100 ng/mL by diluting with the appropriate solvent.[9]
- Prepare calibration standards and quality control (QC) samples by spiking known amounts of a certified reference standard of the unlabeled analyte into blank biological matrix.

### 2. Sample Preparation:

- Thaw frozen biological samples (e.g., rat or human plasma) at room temperature.[9]
- To a specific volume of the sample (e.g., 500 µL), add a precise volume of the internal standard working solution.[8]
- Perform protein precipitation and/or liquid-liquid extraction (LLE) or solid-phase extraction (SPE) to isolate the analyte and internal standard from the matrix components. A common LLE solvent is methyl tertiary butyl ether (MTBE).[8]
- Evaporate the organic extract to dryness under a stream of nitrogen and reconstitute the residue in the mobile phase.

### 3. LC-MS/MS Analysis:

- Chromatography:
  - Column: A C18 reversed-phase column is typically used for separation (e.g., Agilent SB-C18, 2.1 x 50 mm, 3.5 µm).[7]

- Mobile Phase: An isocratic or gradient elution with a mixture of an aqueous component (e.g., 0.5% acetic acid) and an organic solvent (e.g., acetonitrile) is common.[8]
- Flow Rate: A typical flow rate is around 1.0 mL/min, often with a post-column split.[8]
- Mass Spectrometry:
  - Ionization: Negative ion electrospray ionization (ESI) is often employed.
  - Detection: The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode. Specific precursor-to-product ion transitions are monitored for both the analyte (Fulvestrant) and the internal standard (**Fulvestrant-9-sulfone-d3**).
    - Fulvestrant:  $m/z$  605.5  $\rightarrow$  427.5[7]
    - Fulvestrant-d3:  $m/z$  608.5  $\rightarrow$  430.5[7]

#### 4. Data Analysis:

- Integrate the peak areas of the analyte and the internal standard.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Conclusion

**Fulvestrant-9-sulfone-d3** is a critical tool for researchers requiring accurate and precise quantification of Fulvestrant and its metabolites in preclinical and clinical studies. This guide provides a summary of commercially available sources and a foundational understanding of its application as an internal standard in LC-MS/MS methodologies. Researchers should consult the certificates of analysis provided by the suppliers for detailed information on purity and isotopic enrichment and should develop and validate their analytical methods according to established guidelines.

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